

# Reactive Orange 16 molecular weight and formula

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## Compound of Interest

Compound Name: *Reactive Orange 16*

Cat. No.: *B1207558*

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An In-depth Technical Guide to **Reactive Orange 16**

## Introduction

**Reactive Orange 16** (RO16) is a monoazo reactive dye widely utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose.<sup>[1]</sup> Its vibrant color, good water solubility, and the formation of covalent bonds with fibers contribute to its popularity, resulting in excellent wash fastness.<sup>[2]</sup> This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and relevant experimental applications of **Reactive Orange 16**.

## Molecular and Physicochemical Properties

There are slight variations in the reported molecular formula and weight of **Reactive Orange 16**, primarily due to its salt form. The disodium salt is the most commonly cited form.

Property	Value	Source(s)
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>3</sub> Na <sub>2</sub> O <sub>11</sub> S <sub>3</sub>	[1][3]
Molecular Weight	617.54 g/mol	[1]
Alternative Formula	C <sub>20</sub> H <sub>19</sub> N <sub>3</sub> NaO <sub>11</sub> S <sub>3</sub>	Not widely cited
Alternative Molecular Weight	596.55 g/mol	Not widely cited
Appearance	Red powder	
Color Index Name	C.I. Reactive Orange 16	
CAS Number	12225-83-1	
Solubility in Water (20°C)	120 g/L	
Maximum Absorption (λ <sub>max</sub> )	493 nm	

## Synthesis and Manufacturing

The synthesis of **Reactive Orange 16** involves a two-step process: diazotization followed by a coupling reaction.

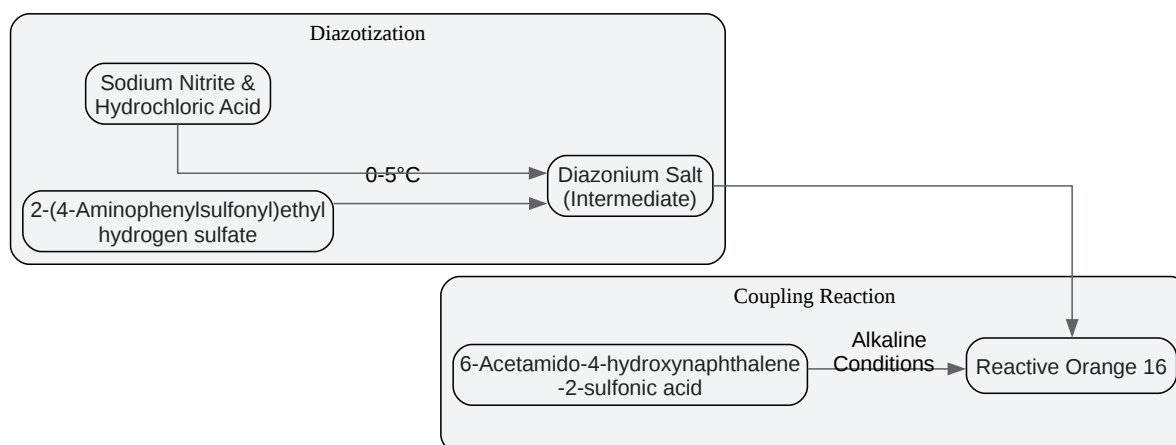
## Experimental Protocol for Synthesis

Materials:

- 2-(4-Aminophenylsulfonyl)ethyl hydrogen sulfate
- Sodium nitrite
- Hydrochloric acid
- 6-Acetamido-4-hydroxynaphthalene-2-sulfonic acid
- Sodium carbonate
- Ice

Procedure:

- **Diazotization:** An aqueous solution of 2-(4-Aminophenylsulfonyl)ethyl hydrogen sulfate is prepared and cooled to 0-5°C using an ice bath. A solution of sodium nitrite is slowly added, followed by the dropwise addition of hydrochloric acid while maintaining the low temperature. The reaction mixture is stirred for approximately one hour to ensure the complete formation of the diazonium salt.
- **Coupling Reaction:** A solution of 6-Acetamido-4-hydroxynaphthalene-2-sulfonic acid is prepared and its pH is adjusted to alkaline conditions using sodium carbonate. The previously prepared diazonium salt solution is then slowly added to this alkaline solution, again maintaining a low temperature. The coupling reaction proceeds to form the **Reactive Orange 16** dye.
- **Isolation:** The synthesized dye is then precipitated from the solution, filtered, washed, and dried.



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Synthesis workflow of **Reactive Orange 16**.

## Application in Textile Dyeing

**Reactive Orange 16** is primarily used for dyeing cellulosic fibers. The dyeing process involves the formation of a covalent bond between the vinyl sulfone group of the dye and the hydroxyl groups of the cellulose fibers under alkaline conditions.

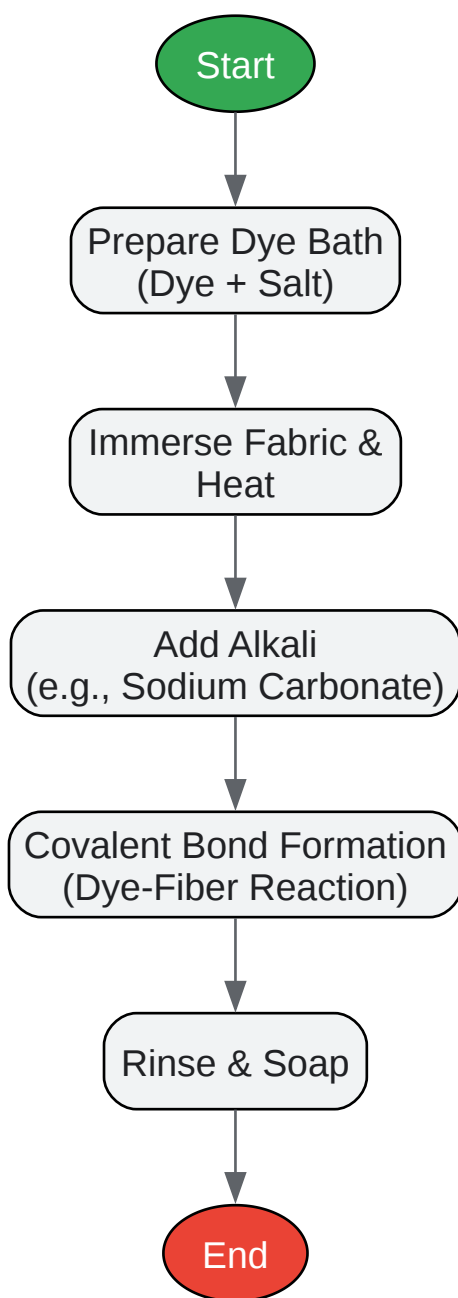
## Experimental Protocol for Cotton Dyeing

Materials:

- Cotton fabric
- **Reactive Orange 16**
- Sodium chloride (or Glauber's salt)
- Sodium carbonate (soda ash)
- Water

Procedure:

- **Dye Bath Preparation:** A dye bath is prepared with the required amount of water, **Reactive Orange 16**, and an electrolyte such as sodium chloride. The electrolyte helps in the exhaustion of the dye onto the fabric.
- **Dyeing:** The cotton fabric is immersed in the dye bath, and the temperature is gradually raised. The dyeing is carried out for a specific duration to allow for the diffusion and adsorption of the dye onto the fibers.
- **Fixation:** An alkali, typically sodium carbonate, is added to the dye bath to raise the pH. This initiates the chemical reaction between the dye and the fiber, leading to the formation of a covalent bond and fixation of the color.
- **Washing:** After dyeing, the fabric is thoroughly rinsed with cold and hot water to remove any unfixed dye. A soaping treatment is often carried out to ensure the removal of all hydrolyzed dye, which improves the wash fastness of the dyed fabric.



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General workflow for dyeing cotton with **Reactive Orange 16**.

## Biodegradation Pathways

The environmental fate of **Reactive Orange 16** is of significant interest due to the release of dye effluents. Research has shown that various microorganisms can biodegrade this dye, typically by breaking the azo bond ( $-N=N-$ ).

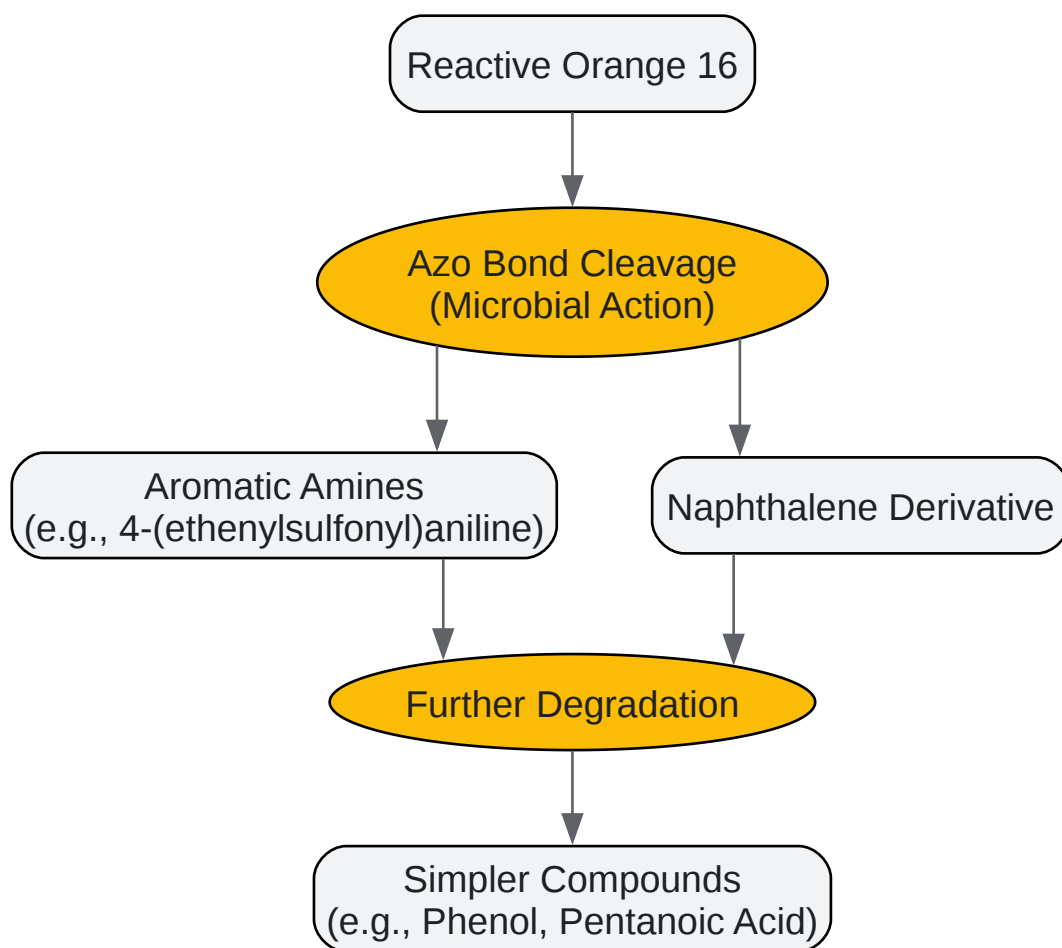
## Experimental Protocol for Biodegradation Study

### Materials:

- **Reactive Orange 16** solution
- Microbial culture (e.g., *Bacillus stratosphericus*)
- Nutrient medium
- Incubator shaker
- UV-Vis spectrophotometer
- GC-MS for metabolite analysis

### Procedure:

- **Inoculum Preparation:** A pure culture of the selected microorganism is grown in a suitable nutrient broth.
- **Decolorization Assay:** A known concentration of **Reactive Orange 16** is added to the nutrient medium, which is then inoculated with the microbial culture. The flasks are incubated under controlled conditions (e.g., temperature, pH, and agitation).
- **Analysis:** Aliquots of the culture medium are withdrawn at regular intervals. The cells are separated by centrifugation, and the supernatant is analyzed for color removal using a UV-Vis spectrophotometer by measuring the absorbance at the dye's  $\lambda_{\text{max}}$ .
- **Metabolite Identification:** The degradation products in the decolorized medium can be extracted and identified using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to elucidate the biodegradation pathway.



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Simplified biodegradation pathway of **Reactive Orange 16**.

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